

Introduction: The Strategic Role of Fluorinated Building Blocks in Modern Drug Discovery

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Compound of Interest

Compound Name: Chlorodifluoroacetyl fluoride

CAS No.: 354-27-8

Cat. No.: B1596165

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The incorporation of fluorine into small molecule drug candidates has become a cornerstone of modern medicinal chemistry. The unique physicochemical properties of the fluorine atom—its small size, high electronegativity, and the strength of the carbon-fluorine bond—can profoundly influence a molecule's metabolic stability, lipophilicity, binding affinity, and bioavailability.^{[1][2][3]} Consequently, a significant portion of newly approved pharmaceuticals contains at least one fluorine atom.^{[4][5]} This has driven a high demand for novel fluorinated building blocks that can be readily incorporated into complex molecular scaffolds.

Chlorodifluoroacetyl fluoride (CCIF₂COF) is one such building block of increasing interest to researchers and drug development professionals. As a reactive acyl fluoride, it serves as a versatile reagent for introducing the chlorodifluoroacetyl moiety into a target molecule. This group can act as a bioisostere for other chemical functionalities or impart unique electronic and conformational properties that can enhance the pharmacological profile of a drug candidate. This guide, from the perspective of a Senior Application Scientist, provides a comprehensive overview of the commercial landscape, chemical properties, reactivity, and safe handling of **Chlorodifluoroacetyl fluoride** for its effective application in research and development.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of a reagent is fundamental to its successful application in synthesis. **Chlorodifluoroacetyl fluoride** is a low-boiling point liquid, a property that necessitates careful handling in a laboratory setting. Below is a summary of its key properties.

Property	Value	Source(s)
CAS Number	354-27-8	[6][7][8]
Molecular Formula	C ₂ ClF ₃ O	[6][7]
Molecular Weight	132.47 g/mol	[6][8]
Boiling Point	-20°C	[6]
Predicted Density	1.532 ± 0.06 g/cm ³	[6]
Synonyms	2-chloro-2,2-difluoroacetyl fluoride, Acetyl fluoride, chlorodifluoro-	[6][7]

Synthesis and Commercial Availability

Manufacturing Context: The Synthesis of Acyl Fluorides

Chlorodifluoroacetyl fluoride is a specialty chemical, and its synthesis is typically carried out by experienced chemical manufacturers. While specific proprietary methods may vary, the synthesis of acyl fluorides, in general, can be achieved through several routes. One common approach involves the deoxyfluorination of the corresponding carboxylic acid.[9] Another strategy is the reaction of an acyl chloride with a source of fluoride ions. For related compounds like trifluoroacetyl fluoride, processes involving the gas-phase reaction of trichloroacetyl chloride with anhydrous hydrogen fluoride over a catalyst have been patented.[10] Similarly, difluoroacetyl fluoride can be synthesized from 1-alkoxy-1,1,2,2-tetrafluoroethane.[11][12] These methods often involve hazardous reagents and require specialized equipment, underscoring the importance of sourcing such building blocks from reputable suppliers.

Commercial Suppliers of Chlorodifluoroacetyl Fluoride

Chlorodifluoroacetyl fluoride is available from a number of chemical suppliers who specialize in fluorinated compounds and research chemicals. When selecting a supplier, researchers should consider factors beyond price, including purity, available quantities, lead times, and the quality of accompanying documentation such as Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

Below is a non-exhaustive list of potential suppliers:

Supplier	Country	Contact Information (Illustrative)
Meryer (Shanghai) Chemical Technology Co., Ltd.	China	
TCI (Shanghai) Chemical Trading Co., Ltd.	China	
Changzhou Sifluoro Chemical Co.,Ltd	China	
DAYANG CHEM (HANGZHOU) CO.,LTD	China	
Shaanxi DIDU pharmaceutical and Chemical Co., Ltd	China	
American Custom Chemicals Corporation	USA	N/A
Apollo Scientific	UK	N/A

Note: This list is for informational purposes and does not constitute an endorsement of any particular supplier. Researchers should conduct their own due diligence.

Reactivity and Applications in Drug Discovery

The Reactivity of Acyl Fluorides

Acyl fluorides, including **Chlorodifluoroacetyl fluoride**, are valuable acylating agents. The high electronegativity of the fluorine atom makes the carbonyl carbon highly electrophilic and

susceptible to attack by nucleophiles. However, compared to their acyl chloride or bromide counterparts, acyl fluorides are often more stable, less prone to hydrolysis, and can offer greater selectivity in reactions. This controlled reactivity is a significant advantage in the multi-step synthesis of complex drug molecules.

The primary application of **Chlorodifluoroacetyl fluoride** in drug discovery is to introduce the chlorodifluoroacetyl group onto a nucleophilic scaffold, most commonly an amine or an alcohol, to form the corresponding amide or ester, respectively.

Caption: General reaction of **Chlorodifluoroacetyl fluoride** with a nucleophile.

Strategic Value of the Chlorodifluoromethyl Group

The introduction of the chlorodifluoroacetyl moiety can be a strategic decision in drug design for several reasons:

- **Metabolic Stability:** The presence of fluorine atoms can block sites of metabolism, particularly oxidation by cytochrome P450 enzymes. This can lead to a longer half-life and improved pharmacokinetic profile of the drug.[1][13]
- **Modulation of Physicochemical Properties:** The chlorodifluoromethyl group can alter the lipophilicity (logP) and acidity/basicity (pKa) of a molecule, which in turn affects its solubility, permeability, and target engagement.[3]
- **Conformational Control:** The steric and electronic properties of the fluorinated group can influence the conformational preferences of the molecule, potentially locking it into a bioactive conformation for improved target binding.
- **Bioisosterism:** The chlorodifluoromethyl group can serve as a bioisostere for other groups, allowing for the fine-tuning of a molecule's properties while maintaining its overall shape and ability to interact with its biological target.

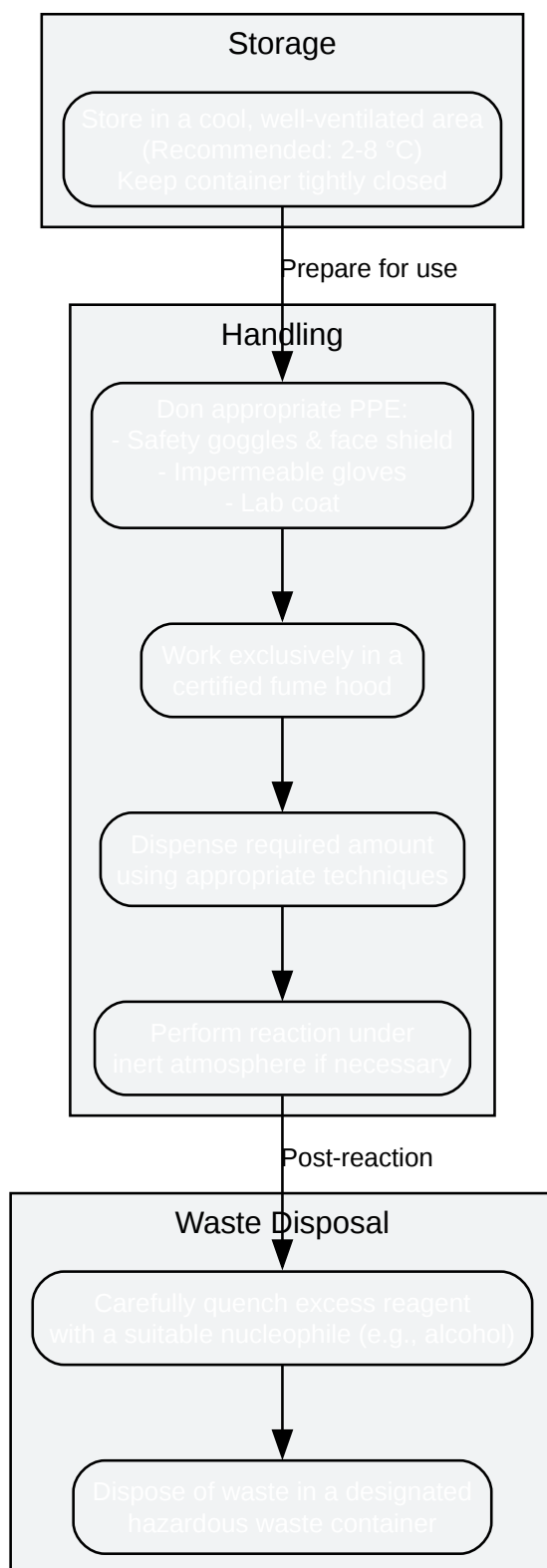
Safe Handling and Storage Protocols

Given its reactivity and low boiling point, strict adherence to safety protocols is paramount when handling **Chlorodifluoroacetyl fluoride**. It is classified as a corrosive substance.[6]

Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: All manipulations of **Chlorodifluoroacetyl fluoride** must be conducted in a well-ventilated fume hood.
- Eye Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes.
- Skin Protection: An impermeable lab coat, along with gloves made of a suitable material (e.g., neoprene or butyl rubber), should be worn. Always inspect gloves for integrity before use.
- Respiratory Protection: For non-routine operations where exposure limits may be exceeded, a NIOSH/MSHA-approved air-purifying respirator with appropriate cartridges should be used.

Storage and Handling Workflow



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Caption: Recommended workflow for the safe handling of **Chlorodifluoroacetyl fluoride**.

Representative Experimental Protocol: Amide Formation

The following is a generalized protocol for the reaction of **Chlorodifluoroacetyl fluoride** with a primary or secondary amine to form the corresponding amide. Note: This is an illustrative example. The specific conditions, such as solvent, temperature, and stoichiometry, must be optimized for each specific substrate.

Objective: To synthesize N-aryl/alkyl-2-chloro-2,2-difluoroacetamide.

Materials:

- **Chlorodifluoroacetyl fluoride** (as a solution in a suitable solvent or neat, handled with care)
- Amine substrate
- Anhydrous aprotic solvent (e.g., dichloromethane (DCM), tetrahydrofuran (THF))
- Tertiary amine base (e.g., triethylamine, diisopropylethylamine)
- Nitrogen or Argon gas supply
- Standard laboratory glassware, dried in an oven before use

Procedure:

- **Reaction Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen/argon inlet, a thermometer, and a dropping funnel or syringe port under a positive pressure of inert gas.
- **Reagent Preparation:** In the flask, dissolve the amine substrate (1.0 eq.) and the tertiary amine base (1.1-1.5 eq.) in the anhydrous solvent.
- **Cooling:** Cool the reaction mixture to a suitable temperature, typically 0°C or -78°C, using an ice-water or dry ice-acetone bath. This is crucial to control the exothermicity of the reaction.

- Addition of Acyl Fluoride: Slowly add **Chlorodifluoroacetyl fluoride** (1.0-1.2 eq.) to the cooled, stirring solution via the dropping funnel or a syringe. Monitor the internal temperature to ensure it does not rise significantly.
- Reaction Monitoring: Allow the reaction to stir at the low temperature for a specified time (e.g., 1-2 hours) and then let it warm to room temperature. The progress of the reaction should be monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Once the reaction is complete, quench it by the slow addition of water or a saturated aqueous solution of ammonium chloride.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., ethyl acetate, DCM). Wash the combined organic layers sequentially with dilute acid (e.g., 1M HCl), saturated aqueous sodium bicarbonate, and brine.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by a suitable method, such as flash column chromatography on silica gel or recrystallization, to yield the desired N-aryl/alkyl-2-chloro-2,2-difluoroacetamide.

Conclusion

Chlorodifluoroacetyl fluoride is a valuable, albeit reactive, building block for the introduction of the chlorodifluoroacetyl moiety in drug discovery and development. Its utility stems from the broader, well-established benefits of fluorination in medicinal chemistry. While its handling requires stringent safety precautions due to its physical and chemical properties, its commercial availability from specialized suppliers makes it an accessible tool for researchers. A clear understanding of its reactivity, coupled with careful experimental design and execution, will enable drug development professionals to effectively leverage this reagent in the synthesis of novel, potentially life-saving therapeutics.

References

- El-Saih, M. F. et al. (2025). Triphosgene/KF-mediated acyl fluoride synthesis via in situ fluoro(chloro)phosgene. *Organic & Biomolecular Chemistry*, 23, 6116-6121. [[Link](#)]
- US Patent 5,672,748. (1997). Process for preparing trifluoroacetyl fluoride.
- El-Sawy, E. R., & Shaker, Y. M. (2022). Review on fluorinated nucleoside/non-nucleoside FDA-approved antiviral drugs. *RSC Advances*, 12(48), 31227-31253. [[Link](#)]
- NINGBO INNO PHARMCHEM CO.,LTD. (2026). The Role of Fluorinated Organic Compounds in Modern Drug Discovery: A Case Study. [[Link](#)]
- Hevey, R. (2021). Drug Discovery Based on Fluorine-Containing Glycomimetics. *Molecules*, 26(16), 4937. [[Link](#)]
- Doyle Group, UCLA. (2023). Nucleophilic Fluorination. [[Link](#)]
- Al-Sanea, M. M. et al. (2023). Chemistry and Pharmacology of Fluorinated Drugs Approved by the FDA (2016–2022). *Molecules*, 28(11), 4548. [[Link](#)]
- Shanley, A. (2015). Advances in Fluorination Chemistry for API Synthesis. *Pharmaceutical Technology*, 39(10). [[Link](#)]
- National University of Singapore. (2025). Novel method to synthesize valuable fluorinated drug compounds. *ScienceDaily*. [[Link](#)]
- Quick Company. (n.d.). A Process For Preparation Of Difluoroacetyl Fluoride And Its Derivatives. [[Link](#)]
- World Intellectual Property Organization. (2019). Process and intermediate for the manufacture of difluoroacetyl chloride.
- Singh, S. et al. (2023). Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs. *Journal of the Indian Chemical Society*, 100(6), 100998. [[Link](#)]
- PubChem. (n.d.). Acetyl fluoride, 2-chloro-2,2-difluoro-. [[Link](#)]

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Sources

- [1. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [2. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [3. pharmtech.com \[pharmtech.com\]](https://pharmtech.com)
- [4. What's Going On With Fluorine In 2022? - Enamine \[enamine.net\]](#)
- [5. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. CHLORODIFLUOROACETYL FLUORIDE | 354-27-8 \[chemicalbook.com\]](#)
- [7. Acetyl fluoride, 2-chloro-2,2-difluoro- | C2ClF3O | CID 67714 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. Chlorodifluoroacetyl fluoride | CymitQuimica \[cymitquimica.com\]](#)
- [9. Triphosgene/KF-mediated acyl fluoride synthesis via in situ fluoro\(chloro\)phosgene - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [10. US5672748A - Process for preparing trifluoroacetyl fluoride - Google Patents \[patents.google.com\]](#)
- [11. "A Process For Preparation Of Difluoroacetyl Fluoride And Its \[quickcompany.in\]](#)
- [12. WO2019043238A1 - Process and intermediate for the manufacture of difluoroacetyl chloride - Google Patents \[patents.google.com\]](#)
- [13. Review on fluorinated nucleoside/non-nucleoside FDA-approved antiviral drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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